Technical Guide: Structure-Activity Relationship of Cyclopropylamine Derivatives as LSD1 Inhibitors

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Compound of Interest

Compound Name:	*Methyl 2-[(cyclopropylmethyl)amino]acetate hydrochloride*
CAS No.:	*1240527-69-8*
Cat. No.:	*B1531114*

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Executive Summary

This guide provides an in-depth analysis of cyclopropylamine (CPA) derivatives, the most clinically advanced class of Lysine-Specific Demethylase 1 (LSD1/KDM1A) inhibitors. Unlike reversible inhibitors, CPAs function as mechanism-based "suicide" inactivators. This guide dissects the transition from the non-selective antidepressant Tranylcypromine (TCP) to highly potent second-generation candidates like ORY-1001 (Iadademstat) and GSK2879552. It focuses on the structural modifications required to achieve nanomolar potency and critical selectivity against monoamine oxidases (MAO-A/B).

Part 1: Mechanistic Foundation – The "Warhead"

The core efficacy of this class relies on the cyclopropylamine ring acting as a "warhead." Unlike competitive inhibitors that merely occupy the active site, CPAs hijack the enzyme's own catalytic machinery to form a covalent bond.

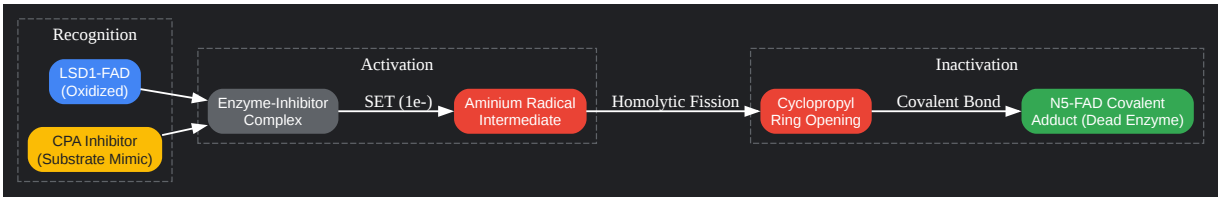
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The Radical Mechanism

LSD1 utilizes a Flavin Adenine Dinucleotide (FAD) cofactor to oxidize the amine of methylated histone lysine (H3K4me1/2).[1] CPAs mimic this substrate.

- Single Electron Transfer (SET): The FAD cofactor accepts an electron from the CPA nitrogen.
- Ring Opening: The resulting aminium radical cation is unstable. The cyclopropyl ring undergoes homolytic fission, relieving ring strain.
- Adduct Formation: The opened carbon radical forms a covalent bond with the N(5) position of the FAD isoalloxazine ring, permanently disabling the enzyme.

Diagram: Mechanism of Irreversible Inhibition



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Caption: The stepwise mechanism-based inactivation of LSD1 by cyclopropylamine derivatives, initiated by Single Electron Transfer (SET).

Part 2: The Evolution of SAR

The primary challenge in LSD1 inhibitor design is not potency, but selectivity. The catalytic domains of LSD1, MAO-A, and MAO-B are structurally homologous. Tranylcypromine (TCP) inhibits all three, leading to severe side effects (e.g., the "cheese effect" due to tyramine accumulation).

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The Scaffold: Tranylcypromine (TCP)[2]

- Structure:trans-2-phenylcyclopropylamine.[2][3]
- Limitation: The small phenyl ring fits into the active site but fails to engage the unique, large substrate-binding tunnel of LSD1. This results in low potency (IC50 ~20-30 µM) and poor selectivity.
- Stereochemistry: The (1R, 2S) enantiomer is generally the active configuration for LSD1 inhibition, whereas MAOs are less stereoselective.

The N-Linker Strategy (Accessing the Tunnel)

To improve selectivity, researchers exploited the large hydrophobic binding pocket adjacent to the FAD in LSD1, which is absent in MAOs.

- Modification: Alkylation of the cyclopropyl nitrogen.
- Effect: Adding bulky groups (e.g., 4-cyanobenzyloxy groups as seen in ORY-1001) allows the molecule to extend into the LSD1 substrate channel.
- Result: This acts as a "plug," dramatically increasing binding affinity (Kd) before the covalent event occurs.

Ring Substitution (Electronic Tuning)

- Modification: Adding substituents to the phenyl ring of the CPA core.
- Effect: Electron-withdrawing groups (e.g., fluorine) can influence the pKa of the amine and the rate of SET. However, steric bulk on the phenyl ring is often less tolerated than N-substitution due to the tight fit near the FAD.

Part 3: Comparative Performance Guide

The following table contrasts the baseline scaffold (TCP) with clinically relevant derivatives.

Table 1: Comparative Potency and Selectivity Profile

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Feature	Tranylcypromine (TCP)	ORY-1001 (Iadademstat)	GSK2879552
Class	Non-selective MAO Inhibitor	Selective LSD1 Inhibitor	Selective LSD1 Inhibitor
Structural Key	Unsubstituted CPA	N-alkylated (4-cyanobenzyloxy)	N-alkylated (sulfonamide linker)
LSD1 IC50 (Biochem)	> 20,000 nM (20 µM)	< 20 nM	~ 20 nM
LSD1 EC50 (Cellular)	~ 100 µM	< 1 nM (AML cell lines)	~ 100 nM
Selectivity (LSD1/MAO)	~ 1:1 (Non-selective)	> 1,000-fold	> 1,000-fold
Binding Mode	Covalent (FAD N5)	Covalent (FAD N5) + Hydrophobic Plug	Covalent (FAD N5)
Clinical Status	FDA Approved (Depression)	Phase II (AML, SCLC)	Discontinued (Phase I)

Key Insight: ORY-1001 achieves superior cellular potency (sub-nanomolar) compared to GSK2879552, largely due to the optimized N-linker that mimics the histone tail interaction, maximizing residence time.

Part 4: Validated Experimental Protocols

To generate reproducible SAR data, you must distinguish between biochemical inactivation and cellular target engagement.

Protocol A: LSD1 Demethylase Biochemical Assay (HRP-Coupled)

Purpose: Determine the IC50 of a compound against recombinant LSD1. This assay detects hydrogen peroxide (H_2O_2) produced during the demethylation cycle.[1]

Reagents:

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- Recombinant LSD1/CoREST complex.
- Substrate: H3K4me2 peptide (20-mer).
- Detection: Horseradish Peroxidase (HRP) + Amplex Red (or similar fluorogenic probe).

Workflow:

- Enzyme Prep: Dilute LSD1/CoREST to 50 nM in assay buffer (50 mM HEPES pH 7.5, 0.1 mM BSA).
- Inhibitor Incubation: Incubate enzyme with varying concentrations of inhibitor for 30 minutes at RT. Crucial Step: Because CPAs are time-dependent irreversible inhibitors, pre-incubation is mandatory to allow adduct formation.
- Reaction Initiation: Add H3K4me2 peptide (10 µM), HRP, and Amplex Red.
- Measurement: Monitor fluorescence (Ex/Em 530/590 nm) kinetically for 20 minutes.
- Analysis: Calculate the slope of the linear phase. Normalize to DMSO control.

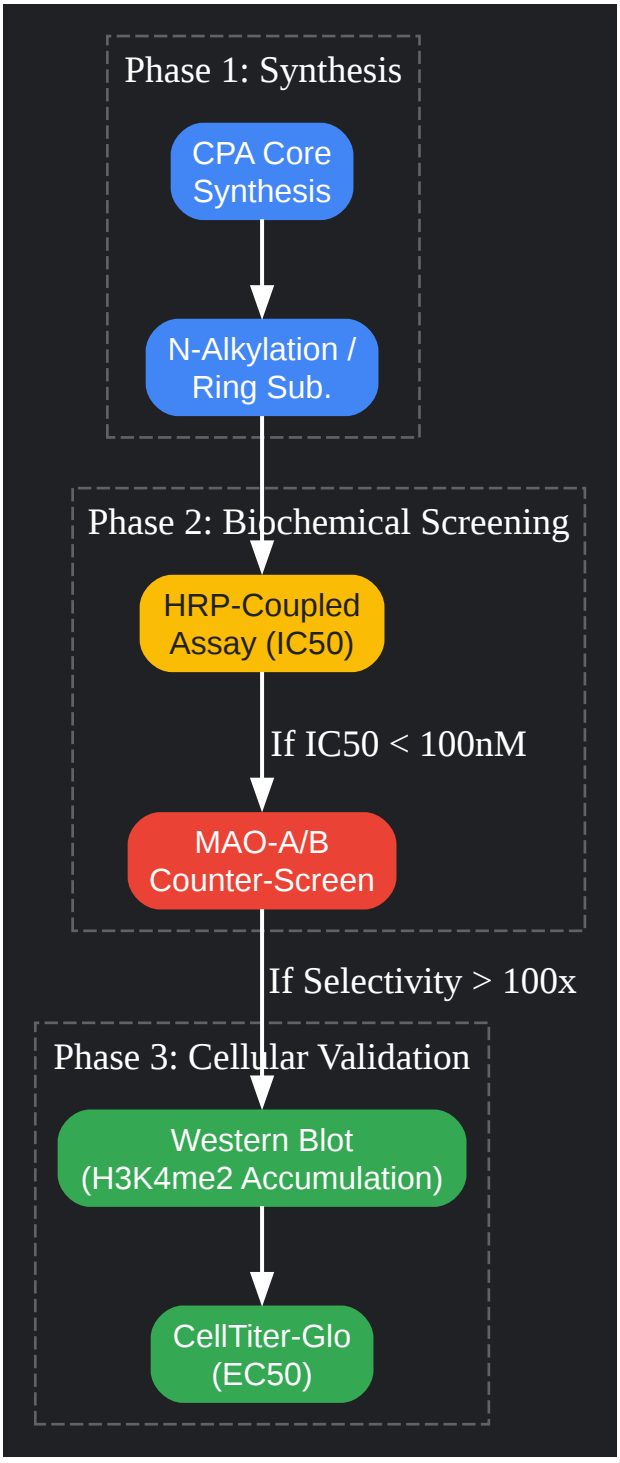
Protocol B: Cellular Target Engagement (Western Blot)

Purpose: Confirm the compound enters the nucleus and inhibits LSD1 in a physiological context.

- Treatment: Treat THP-1 or MV4-11 (AML) cells with inhibitor for 24 hours.
- Extraction: Perform histone acid extraction (avoids contamination from cytoplasmic proteins).
- Blotting:
  - Primary Antibody: Anti-H3K4me2 (Target).
  - Control Antibody: Anti-Total H3 (Loading Control).
- Validation: A successful "hit" will show a dose-dependent increase in H3K4me2 signal (accumulation of the substrate), not a decrease.

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Diagram: Experimental Workflow



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Caption: Step-by-step validation pipeline for LSD1 inhibitors, prioritizing biochemical potency followed by selectivity and cellular efficacy.

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